

Proper Disposal of CX-6258: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CX-6258

Cat. No.: B560055

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the proper disposal procedures for **CX-6258**, a potent pan-Pim kinase inhibitor. While specific institutional and local regulations must always be followed, this guide outlines the key considerations and a general workflow for the safe disposal of this compound.

A Safety Data Sheet (SDS) for **CX-6258** hydrochloride hydrate indicates that the compound is not classified as a hazardous substance or mixture.^[1] However, it is crucial to handle all chemical compounds with care and to follow established safety protocols.

Chemical and Physical Properties of CX-6258

A summary of the key chemical and physical properties of **CX-6258** is presented below. This information is essential for understanding its handling and disposal requirements.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₄ ClN ₃ O ₃	[2][3][4]
Molecular Weight	461.94 g/mol	[2][4][5]
Appearance	Orange solid powder	[4]
CAS Number	1202916-90-2	[2][3][5]
Solubility	Soluble in DMSO	[3][5]
Storage (Powder)	-20°C for long term (months to years)	[3][4][5]
Storage (In Solvent)	-80°C for up to 2 years	[6][7]

General Disposal Procedure for CX-6258

In the absence of specific disposal instructions for **CX-6258**, a conservative approach compliant with general laboratory chemical waste guidelines is recommended. Always consult with your institution's Environmental Health and Safety (EHS) department for specific procedures.

Step 1: Assess the Waste Stream

Identify the form of the **CX-6258** waste:

- Unused or expired pure compound (solid): This is the most concentrated form.
- Contaminated labware: Includes items such as pipette tips, centrifuge tubes, and glassware.
- Solutions of **CX-6258**: Typically dissolved in a solvent like DMSO.

Step 2: Segregate the Waste

Proper waste segregation is critical.

- Solid Waste: Collect unused **CX-6258** powder and any grossly contaminated items (e.g., weighing paper) in a clearly labeled, sealed container. The label should include "**CX-6258**,"

the quantity, and the date.

- Liquid Waste: Collect solutions of **CX-6258** in a designated, leak-proof, and chemically compatible waste container. The container must be clearly labeled with the contents, including the solvent (e.g., "**CX-6258** in DMSO") and approximate concentration. Do not mix with other incompatible waste streams.
- Sharps: Needles or other sharps contaminated with **CX-6258** should be disposed of in a designated sharps container.[8]

Step 3: Decontamination of Labware

For reusable labware, decontamination is a necessary step.

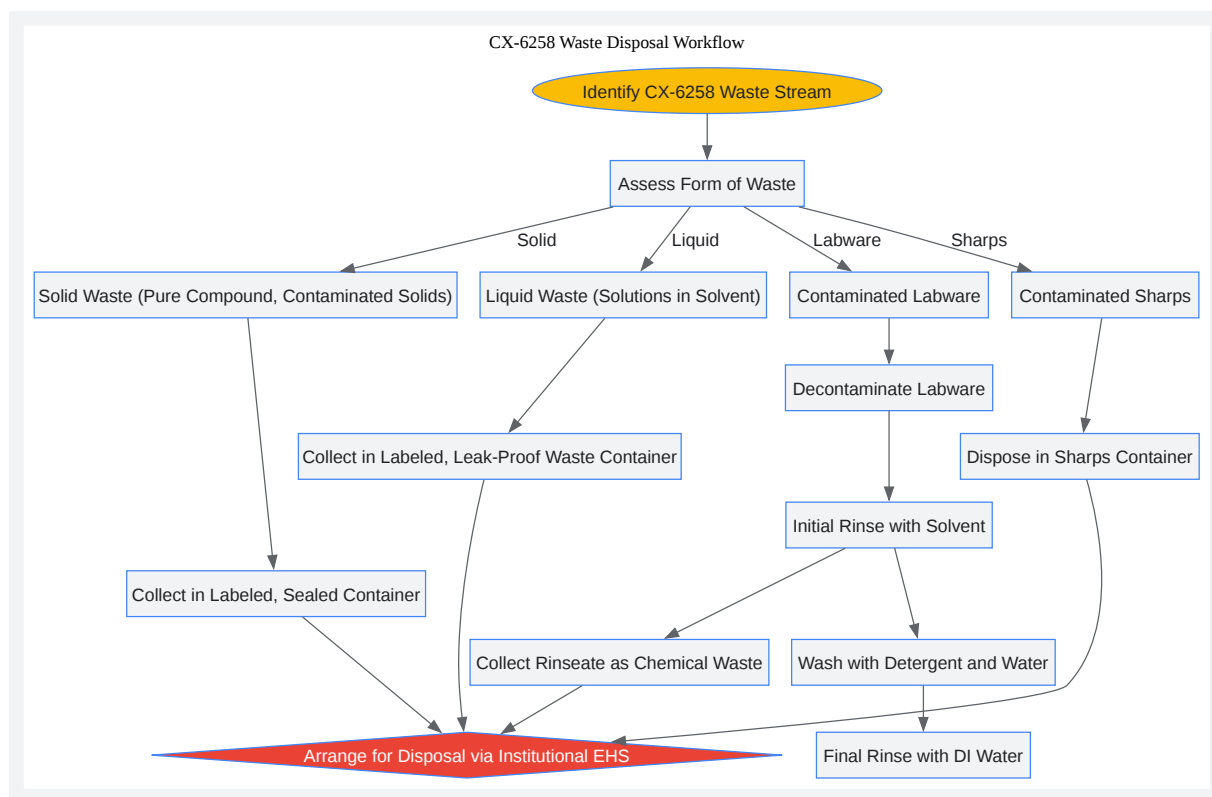
- Initial Rinse: Rinse the contaminated labware with a suitable solvent (e.g., the solvent used to dissolve the **CX-6258**, like DMSO) to remove the bulk of the compound. Collect this rinseate as chemical waste.
- Wash: Wash the labware with an appropriate detergent and water.[8] In many cases, the wash liquid can be disposed of down the sanitary sewer, but this should be confirmed with your local EHS guidelines.[8]
- Final Rinse: Perform a final rinse with deionized water.

Step 4: Final Disposal

The ultimate disposal of the collected chemical waste must be conducted in accordance with all applicable regulations. The SDS for **CX-6258** hydrochloride hydrate advises to "Conduct recycling or disposal in accordance with prevailing country, federal, state and local regulations." [1] This typically involves collection by a licensed hazardous waste disposal company arranged through your institution.

Disposal Workflow

The following diagram illustrates the general decision-making process for the proper disposal of **CX-6258**.



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Caption: General workflow for the proper disposal of **CX-6258** waste.

Disclaimer: This information is intended as a general guide. All laboratory personnel must be trained on and adhere to the specific chemical hygiene and waste disposal policies of their institution and comply with all local, state, and federal regulations.

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